

9-Hexylcarbazole in Photovoltaics: A Comparative Analysis in Perovskite and Organic Solar Cells

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Compound of Interest

Compound Name: 9-Hexylcarbazole

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Scientists and researchers in the field of renewable energy are constantly seeking novel materials to enhance the efficiency and stability of solar cell technologies. Among these, carbazole-based organic molecules, particularly **9-hexylcarbazole** and its derivatives, have emerged as promising hole-transporting materials (HTMs) in both perovskite and organic solar cells. This guide provides a comprehensive performance comparison of carbazole-based HTMs in these two leading photovoltaic technologies, supported by experimental data and detailed methodologies.

Performance Overview

Carbazole derivatives are lauded for their excellent hole-transporting properties, high thermal and electrochemical stability, and the ease with which their optical and electronic properties can be tuned through functionalization.^[1] In perovskite solar cells, carbazole-based HTMs have demonstrated efficiencies comparable to the widely used but expensive spiro-OMeTAD.^{[2][3][4]} Their application in organic solar cells, particularly as a component of self-assembled monolayers (SAMs) for hole extraction, has also led to significant performance improvements, achieving power conversion efficiencies (PCEs) of over 18%.^[5]

Quantitative Performance Data

The following table summarizes the key performance metrics of various carbazole-based materials in both perovskite and organic solar cells. It is important to note that a direct comparison of the exact same **9-hexylcarbazole** derivative in both types of cells is not readily available in published literature. Therefore, this table presents data for representative carbazole-based materials to illustrate their performance potential in each context.

Solar Cell Type	Hole Transport Material (HTM)	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)	Reference
Perovskite	CMO ((2-ethylhexyl)-9H-carbazole core)	15.92	0.93	25.19	67.9	[2]
Perovskite	V1209 (carbazole-based twin molecule)	~18	N/A	N/A	N/A	[4]
Perovskite	OY3 (carbazole-based small molecule)	20.02	N/A	N/A	N/A	[6]
Organic	Cl-2PACz (halogenated carbazole SAM)	18.5	N/A	N/A	N/A	[5]
Organic	NBCS (A-D-A type small molecule)	~1	0.75	4.35	30.07	[7]
Organic	Poly(2,7-carbazole) derivative	5.0 - 6.3	N/A	N/A	N/A	[8]

Experimental Protocols

Perovskite Solar Cell Fabrication (Generalized)

A typical fabrication process for a perovskite solar cell utilizing a carbazole-based HTM involves the following steps:

- **Substrate Cleaning:** A fluorine-doped tin oxide (FTO) coated glass substrate is sequentially cleaned using detergent, deionized water, acetone, and isopropanol in an ultrasonic bath.
- **Electron Transport Layer (ETL) Deposition:** A compact layer of TiO_2 is deposited on the FTO substrate, followed by a mesoporous TiO_2 layer.
- **Perovskite Active Layer Formation:** The perovskite precursor solution (e.g., a mix of FAI, PbI_2 , MABr, and PbBr_2 in DMF/DMSO) is spin-coated onto the ETL in a nitrogen-filled glovebox. The film is then annealed at a specific temperature (e.g., 100-150 °C) to form the crystalline perovskite layer.
- **Hole Transport Layer (HTL) Deposition:** The carbazole-based HTM, such as a derivative of **9-hexylcarbazole**, is dissolved in a solvent like chlorobenzene, often with additives like Li-TFSI and tBP. This solution is then spin-coated on top of the perovskite layer.
- **Electrode Deposition:** Finally, a metal electrode (e.g., gold or silver) is deposited on the HTL via thermal evaporation to complete the device.

Organic Solar Cell Fabrication (Generalized Bulk Heterojunction)

The fabrication of a bulk heterojunction (BHJ) organic solar cell often follows these steps:

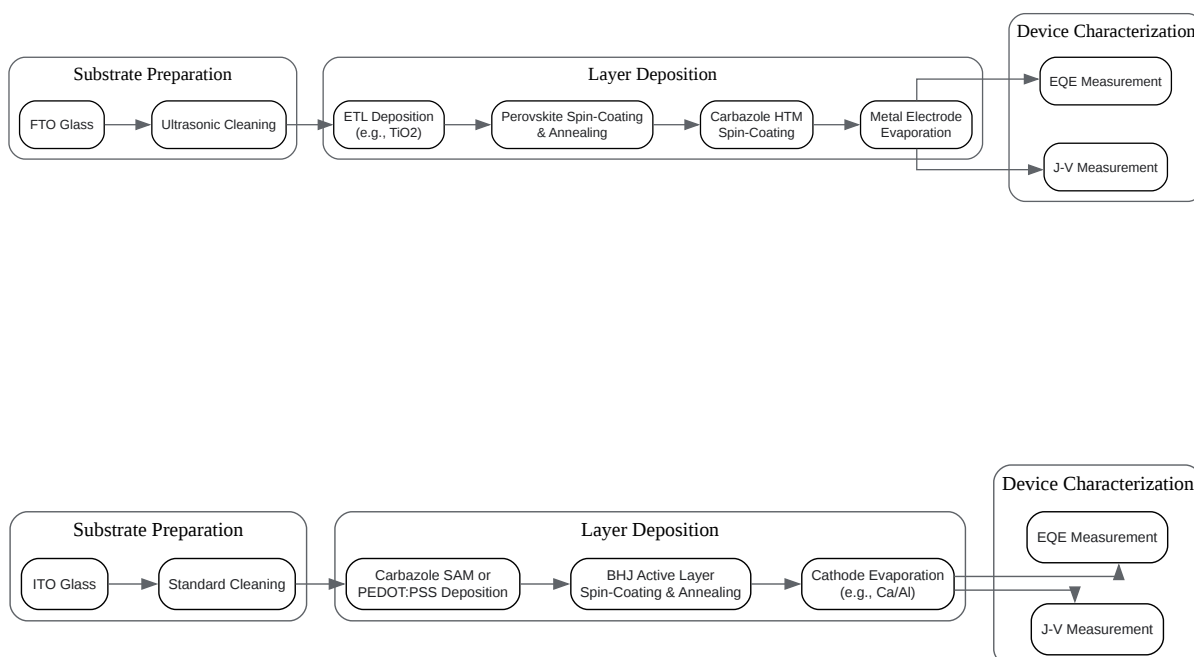
- **Substrate Preparation:** An indium tin oxide (ITO) coated glass substrate is cleaned using a standard procedure involving sonication in detergent, deionized water, acetone, and isopropanol.
- **Hole Transport Layer (HTL) Deposition:** A hole-transporting layer, which can be a carbazole-based self-assembled monolayer (SAM) or a conductive polymer like PEDOT:PSS, is

deposited onto the ITO substrate. For SAMs, this involves immersing the substrate in a dilute solution of the carbazole-based phosphonic acid.

- **Active Layer Deposition:** A solution containing a blend of a donor material (e.g., a conjugated polymer) and an acceptor material (e.g., a fullerene derivative or a non-fullerene acceptor) in a solvent like chloroform or chlorobenzene is spin-coated on the HTL. The film is then often annealed to optimize its morphology.
- **Electron Transport Layer (ETL) Deposition (Optional):** In some device architectures, a thin electron-transporting layer is deposited on the active layer.
- **Cathode Deposition:** A low work function metal, such as calcium or aluminum, is thermally evaporated on top of the active layer (or ETL) to serve as the cathode.

Visualizing the Processes

To better understand the fabrication and operational principles, the following diagrams illustrate the experimental workflows and device architectures.



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